

4,5-Diethyloctane: A Comprehensive Physicochemical and Synthetic Review

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Compound of Interest

Compound Name: 4,5-Diethyloctane

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Abstract

4,5-Diethyloctane, a branched alkane with the molecular formula $C_{12}H_{26}$, has been characterized primarily for its physicochemical properties. This technical guide provides a comprehensive literature review of the existing studies on **4,5-Diethyloctane**, with a focus on its synthesis, and physical and chemical characteristics. A striking observation is the complete absence of research into its biological activity, pharmacology, or toxicology, presenting a significant knowledge gap and a potential area for future investigation. This document summarizes all available quantitative data in structured tables, provides a detailed, inferred experimental protocol for its synthesis via the Wurtz reaction, and outlines the analytical methodologies used for its characterization.

Introduction

4,5-Diethyloctane is a saturated hydrocarbon belonging to the class of branched alkanes. Its structure consists of an eight-carbon chain (octane) with ethyl groups attached to the fourth and fifth carbon atoms. While not a naturally abundant compound, its properties are of interest for fundamental studies in physical organic chemistry and as a reference compound in analytical chemistry, particularly in the analysis of complex hydrocarbon mixtures. This review aims to consolidate the currently available scientific information on **4,5-Diethyloctane** to serve as a foundational resource for researchers.

Physicochemical Properties

The majority of the available data on **4,5-Diethyloctane** pertains to its physical and chemical properties. These have been determined through various experimental and computational methods. The following tables summarize the key quantitative data available from public databases such as the National Institute of Standards and Technology (NIST) / Thermodynamics Research Center (TRC) Web Thermo Tables and PubChem.[\[1\]](#)[\[2\]](#)

Table 1: General and Computed Properties of 4,5-Diethyloctane

Property	Value	Source
Molecular Formula	C ₁₂ H ₂₆	[2] [3] [4] [5]
Molecular Weight	170.33 g/mol	[2]
IUPAC Name	4,5-diethyloctane	[2]
CAS Number	1636-41-5	[2] [4]
Canonical SMILES	CCCC(CC)C(CC)CCC	[2]
InChIKey	XRVCHXCONYJHLU-UHFFFAOYSA-N	[2]
XLogP3-AA	6.1	[2]
Topological Polar Surface Area	0 Å ²	[2]
Heavy Atom Count	12	[2]
Rotatable Bond Count	7	[2]
Complexity	107	[2]

Table 2: Experimentally Determined Physical Properties of 4,5-Diethyloctane

Property	Value	Conditions	Source
Boiling Point	197 °C	at 760 mmHg	[3]
Melting Point	-50.8 °C	(estimate)	[3]
Density	0.7676 g/cm ³	at 20 °C	[3]
Refractive Index	1.4290	at 20 °C	[3]

Table 3: Thermodynamic Properties of 4,5-Diethyloctane (Liquid Phase)

Property	Temperature (K)	Value	Source
Density	293.15	0.767 g/cm ³	[1]
Enthalpy of Vaporization	298.15	54.5 kJ/mol	[1]
Heat Capacity at Constant Pressure	298.15	344.9 J/(mol·K)	[1]
Viscosity	298.15	0.0008 Pa·s	[1]
Thermal Conductivity	298.15	0.12 W/(m·K)	[1]

Table 4: Spectroscopic Data Summary

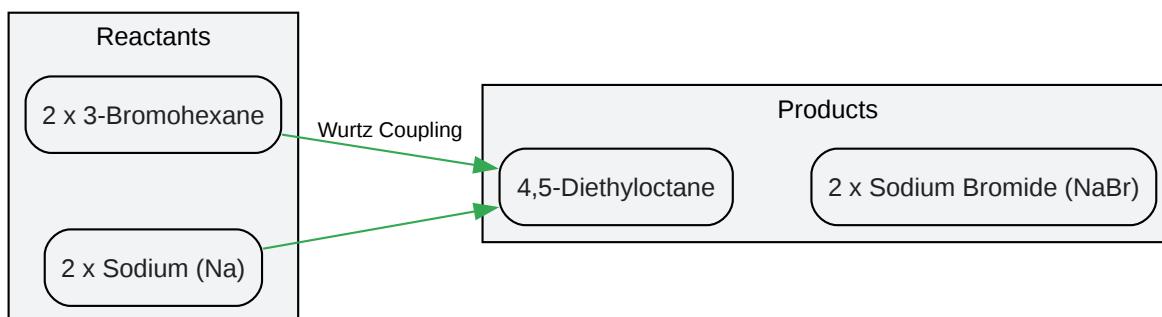
Spectroscopic Technique	Key Features	Source
¹³ C NMR	Spectra available in databases.	[2]
Mass Spectrometry (GC-MS)	Electron ionization mass spectra available in the NIST database.	[2]
Infrared (IR) Spectroscopy	Vapor phase IR spectra available.	[2]

Synthesis of 4,5-Diethyloctane

The primary method reported for the synthesis of **4,5-Diethyloctane** is the Wurtz reaction. This classic organic coupling reaction involves the treatment of an alkyl halide with sodium metal in an anhydrous ether solvent to form a new alkane with a longer carbon chain.

Reaction Scheme

The synthesis of **4,5-Diethyloctane** proceeds via the coupling of two molecules of 3-bromohexane in the presence of sodium metal.



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Caption: Wurtz reaction for the synthesis of **4,5-Diethyloctane**.

Detailed Experimental Protocol (Inferred)

While a specific, detailed experimental protocol for the synthesis of **4,5-Diethyloctane** is not explicitly available in the reviewed literature, the following procedure is inferred based on the general principles of the Wurtz reaction.

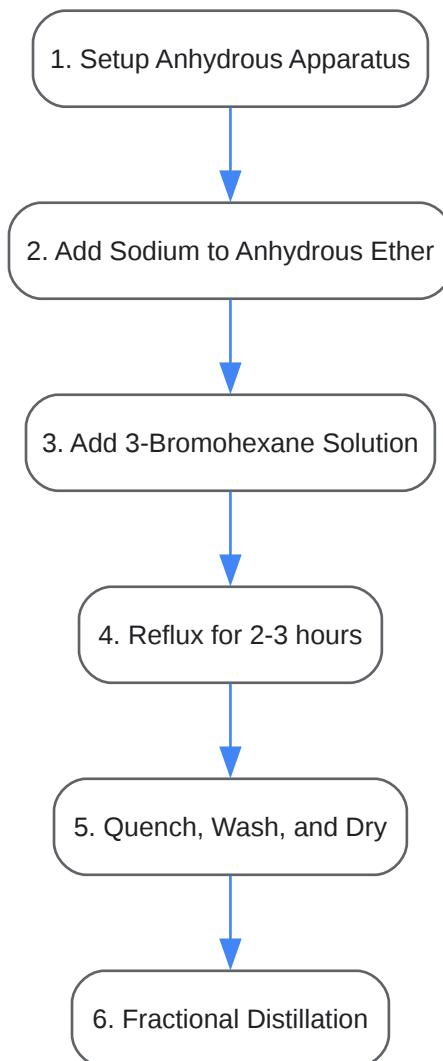
Materials:

- 3-Bromohexane (2 equivalents)
- Sodium metal, finely cut (2.2 equivalents)
- Anhydrous diethyl ether (solvent)

- Apparatus for reflux with exclusion of moisture (e.g., oven-dried glassware, calcium chloride drying tube)

Procedure:

- Apparatus Setup: A three-necked round-bottom flask is equipped with a reflux condenser (fitted with a drying tube), a dropping funnel, and a mechanical stirrer. The entire apparatus is flame-dried or oven-dried before assembly to ensure anhydrous conditions.
- Reaction Initiation: Finely cut sodium metal is added to the reaction flask containing anhydrous diethyl ether under an inert atmosphere (e.g., nitrogen or argon).
- Addition of Alkyl Halide: 3-Bromohexane is dissolved in anhydrous diethyl ether and placed in the dropping funnel. The solution is added dropwise to the stirred suspension of sodium metal in ether at a rate that maintains a gentle reflux.
- Reaction Completion: After the addition is complete, the reaction mixture is refluxed for an additional 2-3 hours to ensure complete reaction.
- Work-up: The reaction mixture is cooled to room temperature. Any unreacted sodium is carefully quenched by the slow addition of ethanol. The mixture is then washed with water to remove sodium bromide. The organic layer is separated, dried over anhydrous magnesium sulfate, and the solvent is removed by rotary evaporation.
- Purification: The crude product, **4,5-Diethyloctane**, is purified by fractional distillation under reduced pressure.



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Caption: Experimental workflow for the synthesis of **4,5-Diethyloctane**.

Analytical Methodologies

The characterization of **4,5-Diethyloctane** and its isomers has been primarily accomplished using gas chromatography (GC).

Gas Chromatography (GC)

Gas chromatography is a powerful analytical technique for separating and analyzing volatile compounds. For alkanes like **4,5-Diethyloctane**, GC is typically performed using a non-polar stationary phase.

General Protocol:

- Instrument: Gas chromatograph equipped with a flame ionization detector (FID).
- Column: A capillary column with a non-polar stationary phase (e.g., squalane, SE-30, or DB-1).
- Carrier Gas: Helium or Nitrogen at a constant flow rate.
- Injection: A small volume of the sample, dissolved in a volatile solvent, is injected into the heated injector port.
- Temperature Program: The oven temperature is programmed to ramp from a lower to a higher temperature to ensure the separation of a wide range of hydrocarbons.
- Detection: The FID is used for the detection of hydrocarbons as they elute from the column.

Kovats Retention Index

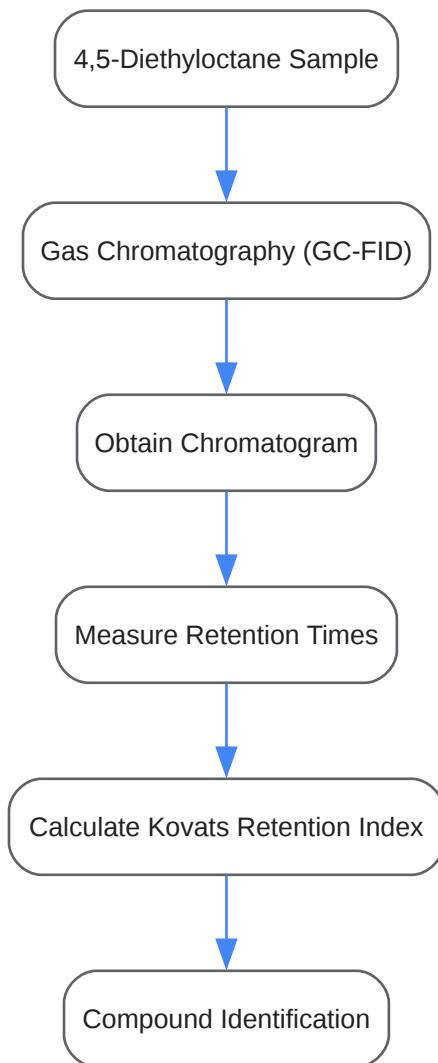
The Kovats retention index is a method for quantifying the retention time of a compound in gas chromatography relative to a series of n-alkanes. It helps in the identification of compounds by providing a more reproducible value than the retention time alone. The Kovats retention index (I) is calculated using the following formula for isothermal analysis:

$$I = 100 * [n + (\log(t'r(\text{unknown})) - \log(t'r(n))) / (\log(t'r(N)) - \log(t'r(n)))]$$

Where:

- n = number of carbon atoms in the n-alkane eluting before the unknown.
- N = number of carbon atoms in the n-alkane eluting after the unknown.
- t'r = adjusted retention time (retention time of the peak minus the retention time of an unretained compound).

The experimentally determined Kovats retention indices for **4,5-Diethyloctane** on different types of stationary phases are listed in the NIST database.[\[2\]](#)



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Caption: Logical workflow for the analysis of **4,5-Diethyloctane**.

Biological Activity: A Notable Absence of Data

A thorough review of the scientific literature reveals a complete lack of studies on the biological activity, pharmacology, and toxicology of **4,5-Diethyloctane**. This is a significant finding, especially for an audience of drug development professionals. The PubChem database, a primary resource for information on the biological activities of chemical compounds, contains no such data for **4,5-Diethyloctane** or its close isomers.^[2]

This absence of research indicates that the potential interactions of **4,5-Diethyloctane** with biological systems are entirely unknown. As a lipophilic molecule, it could potentially interact

with cell membranes or hydrophobic pockets of proteins, but this remains purely speculative without experimental evidence.

Conclusion and Future Directions

4,5-Diethyloctane is a well-characterized compound from a physicochemical perspective, with substantial data available on its thermodynamic and spectroscopic properties. Its synthesis via the Wurtz reaction is established, although a detailed, peer-reviewed experimental protocol is not readily available.

The most critical finding of this literature review is the complete void of information regarding the biological effects of **4,5-Diethyloctane**. For researchers and professionals in drug development, this represents both a challenge and an opportunity. The lack of toxicity data means that its safety profile is unknown, warranting caution in any potential application. Conversely, the unexplored nature of its biological interactions means that it could possess novel and uncharacterized activities.

Future research should be directed towards:

- Toxicological Screening: Initial in vitro and in vivo studies to assess the cytotoxicity and general toxicity of **4,5-Diethyloctane**.
- Pharmacological Profiling: Screening for any potential biological activities, such as enzymatic inhibition, receptor binding, or antimicrobial effects.
- Metabolism Studies: Investigating how **4,5-Diethyloctane** is metabolized in biological systems.

Such studies would be the first step in understanding the potential role, if any, of **4,5-Diethyloctane** in a biological or pharmaceutical context. Until then, it remains a compound of interest primarily to physical and analytical chemists.

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References

- 1. tsapps.nist.gov [tsapps.nist.gov]
- 2. pubs.acs.org [pubs.acs.org]
- 3. sciencing.com [sciencing.com]
- 4. jk-sci.com [jk-sci.com]
- 5. Wurtz Reaction Mechanism, Examples & Uses – Organic Chemistry [vedantu.com]
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